

Essential Safety and Operational Guide for 1-(2-Propynyl)cyclohexan-1-ol

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Compound of Interest

Compound Name: 1-(2-Propynyl)cyclohexan-1-ol

Cat. No.: B101321

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This document provides critical safety protocols and logistical information for the handling and disposal of **1-(2-Propynyl)cyclohexan-1-ol**, tailored for research and drug development professionals. The following procedures are designed to ensure a safe laboratory environment and compliance with standard safety practices.

Chemical Identifier:

Property	Value
IUPAC Name	1-prop-2-ynylcyclohexan-1-ol
Molecular Formula	C ₉ H ₁₄ O ^[1]
CAS Number	19135-08-1 ^[1]
Molecular Weight	138.21 g/mol ^[1]

Hazard Identification and GHS Classification

1-(2-Propynyl)cyclohexan-1-ol is classified as an irritant. The Global Harmonized System (GHS) classifications are as follows:

Hazard Class	Category	Hazard Statement
Skin corrosion/irritation	2	H315: Causes skin irritation[1]
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation[1]
Specific target organ toxicity, single exposure; Respiratory tract irritation	3	H335: May cause respiratory irritation[1]

Signal Word: Warning[1]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **1-(2-Propynyl)cyclohexan-1-ol**. The following equipment must be worn:

Protection Type	Recommended Specification
Eye Protection	Safety glasses with side-shields or tightly sealed goggles.[2]
Hand Protection	Impervious chemical-resistant gloves (e.g., nitrile, neoprene).[2] Gloves should be inspected for integrity before each use.
Skin and Body Protection	Protective work clothing or a lab coat that covers the arms and body.[2][3] Ensure clothing is stored separately from personal items.[2]
Respiratory Protection	A suitable respirator should be used when high concentrations are present or if working in a poorly ventilated area.[2][4]

Handling and Storage Procedures

Handling:

- Ensure good ventilation at the workplace.[2]
- Open and handle the container with care.[2]
- Avoid contact with skin and eyes.[2]
- Wash hands thoroughly before breaks and at the end of the workday.[2]

Storage:

- Keep the container tightly sealed.[2]
- Store in a cool, well-ventilated area.[4]
- For optimal stability, refrigeration may be required as recommended for similar compounds.
[2]

Accidental Release Measures

In the event of a spill, follow these procedures:

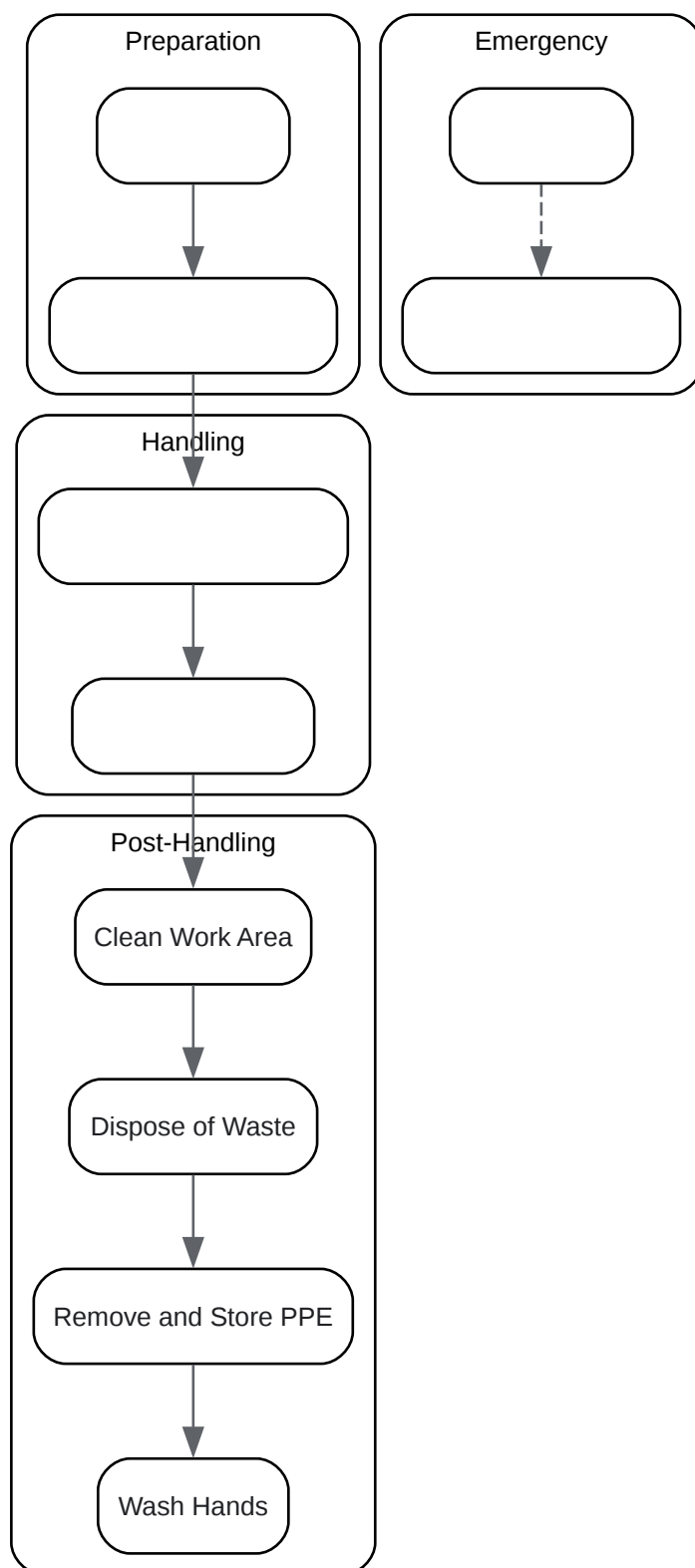
- Evacuation: Evacuate non-essential personnel from the area.
- Ventilation: Ensure adequate ventilation.
- Containment: Absorb the spill with a liquid-binding material such as sand, diatomite, or universal binders.[2]
- Neutralization: Use a neutralizing agent if necessary.[2]
- Disposal: Collect the contaminated material into a suitable container for disposal according to waste disposal regulations.[2]

Disposal Plan

Contaminated materials and the chemical itself must be disposed of as hazardous waste. Follow all local, state, and federal regulations for chemical waste disposal. Do not allow the material to be released into the environment without proper governmental permits.[2]

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for safely handling **1-(2-Propynyl)cyclohexan-1-ol** in a laboratory setting.



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Caption: Standard Operating Procedure for Handling **1-(2-Propynyl)cyclohexan-1-ol**.

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